

Deltamethric acid CAS number and molecular weight

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Compound of Interest

Compound Name: Deltamethric acid

Cat. No.: B164944

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An In-depth Technical Guide to Deltamethric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Deltamethric acid, a key intermediate in the synthesis of the potent pyrethroid insecticide Deltamethrin, is a compound of significant interest in the fields of agrochemistry and neurotoxicology. Understanding its chemical properties, synthesis, and biological interactions is crucial for the development of novel insecticides and for assessing the environmental and toxicological impact of pyrethroid derivatives. This guide provides a comprehensive overview of **Deltamethric acid**, including its physicochemical properties, synthesis, and the biological mechanisms of its highly active ester, Deltamethrin.

Physicochemical Properties of Deltamethric Acid

Deltamethric acid, chemically known as (1R,3R)-3-(2,2-dibromovinyl)-2,2-dimethylcyclopropane-1-carboxylic acid, is a solid crystalline substance. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	53179-78-5	[1][2][3]
Molecular Formula	C ₈ H ₁₀ Br ₂ O ₂	[3]
Molecular Weight	297.97 g/mol	[1]

Synthesis of Deltamethric Acid

The synthesis of **Deltamethric acid** is a critical step in the production of Deltamethrin. One established method involves the reaction of 4-tribromomethyl-6,6-dimethyl-2-oxo-3-oxabicyclo[3.1.0]hexane with zinc powder in the presence of acetic acid and ether. This process yields crystalline cis-3-(2,2-dibromovinyl)-2,2-dimethylcyclopropanecarboxylic acid. The use of optically active starting materials can lead to the production of the desired (1R,3R) isomer.

From Deltamethric Acid to Deltamethrin: Esterification

Deltamethrin is synthesized through the esterification of **Deltamethric acid** with (alpha,S)- or (+)-alpha-cyano-3-phenoxybenzyl alcohol. This reaction creates the potent pyrethroid insecticide.

Biological Activity and Mechanism of Action of Deltamethrin

While specific biological activity data for **Deltamethric acid** is limited, its derivative, Deltamethrin, is a well-characterized neurotoxin. The primary target of Deltamethrin is the voltage-gated sodium channels in nerve cell membranes.

Interaction with Voltage-Gated Sodium Channels

Deltamethrin binds to the sodium channels, causing them to remain open for an extended period. This leads to a prolonged influx of sodium ions, resulting in repetitive nerve discharges, paralysis, and ultimately, the death of the insect. Specifically, Type II pyrethroids like Deltamethrin, which contain an α -cyano group, induce a long-lasting inhibition of the sodium

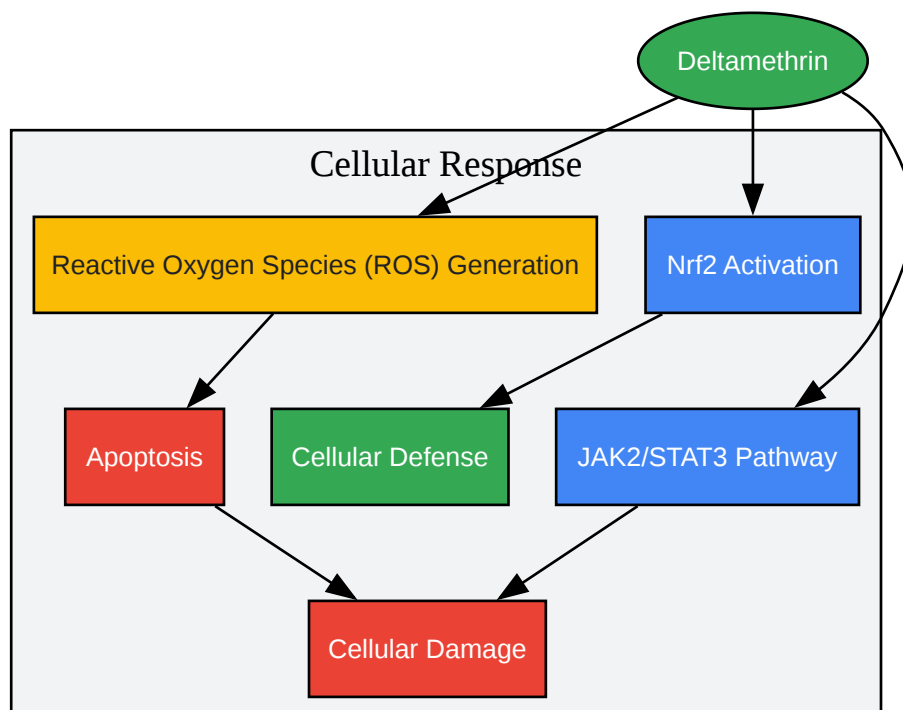
channel activation gates. This prolonged permeability to sodium leads to a series of repetitive nerve signals in sensory organs, nerves, and muscles.

Deltamethrin's effect on sodium channels.

Other Signaling Pathways Affected by Deltamethrin

Recent studies suggest that Deltamethrin's toxic effects may extend beyond its primary action on sodium channels.

- **Oxidative Stress and Apoptosis:** Deltamethrin exposure has been shown to trigger oxidative stress and apoptotic mechanisms.
- **JAK2/STAT3 Signaling Pathway:** Some research indicates that Deltamethrin may induce toxicity through the JAK2/STAT3 signaling pathway.
- **Nrf2 Signaling Pathway:** Deltamethrin has been observed to induce the nuclear translocation of the stress response transcription factor Nrf2 in the brain, suggesting an activation of cellular defense mechanisms against oxidative stress.



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Other signaling pathways affected by Deltamethrin.

Experimental Protocols

Accurate quantification of Deltamethrin is essential for residue analysis and quality control. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Protocol: HPLC Analysis of Deltamethrin

1. Sample Preparation (from environmental samples):

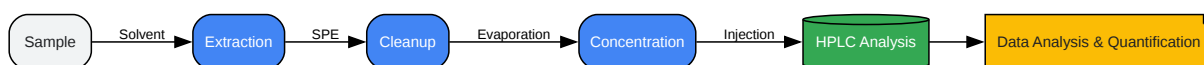
- **Extraction:** Extract the sample (e.g., soil, water, plant material) with a suitable organic solvent such as acetonitrile or a mixture of hexane and acetone.
- **Cleanup:** Use solid-phase extraction (SPE) with silica gel or Florisil cartridges to remove interfering substances.
- **Concentration:** Evaporate the solvent and reconstitute the residue in the mobile phase.

2. HPLC Conditions:

- **Column:** C18 reverse-phase column.
- **Mobile Phase:** A mixture of acetonitrile and water (e.g., 80:20 v/v).
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detector at 230 nm.
- **Injection Volume:** 20 µL.

3. Quantification:

- Prepare a standard curve using certified reference standards of Deltamethrin.
- Compare the peak area of the sample to the standard curve to determine the concentration.



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General workflow for HPLC analysis.

Conclusion

Deltamethric acid is a vital precursor in the synthesis of the widely used insecticide, Deltamethrin. While much of the biological research has focused on the final product, understanding the chemistry and synthesis of **Deltamethric acid** is fundamental for the continued development of effective and safer pest control agents. The provided technical overview serves as a foundational guide for researchers and professionals in the field, highlighting the key aspects of **Deltamethric acid** and its potent derivative. Further research into the specific biological activities of **Deltamethric acid** itself could reveal new insights into its toxicological profile and potential applications.

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